Technical Support Center: Optimizing Revalor® Re-implantation Strategies

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Compound of Interest	
Compound Name:	*Revalor*
CAS No.:	*39450-18-5*
Cat. No.:	*B1205055*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the timing of **Revalor**® re-implantation for maximum efficacy in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the different formulations of **Revalor**® and their intended use?

A1: **Revalor**® implants are available in various formulations, each containing a combination of trenbolone acetate (TBA) and estradiol (E2). The specific dosage and release mechanism are tailored for different types of cattle and feeding periods.

- **Revalor**®-G: Lower dose for pasture cattle.
- **Revalor**®-IS & **Revalor**®-IH: Intermediate-dose implants for steers and heifers, respectively, often used as an initial implant in a re-implantation program.
- **Revalor**®-S & **Revalor**®-H: Higher dose for finishing steers and heifers.

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- **Revalor**®-200: A high-dose terminal implant for finishing steers and heifers.[1][2]
- **Revalor**®-XS & **Revalor**®-XH: Extended-release implants for steers and heifers, respectively, designed to provide a consistent dose of active ingredients for up to 200 days, often eliminating the need for re-implantation.[3][4][5][6][7]

Q2: What is the general principle behind a re-implantation strategy?

A2: Re-implantation strategies are designed to maintain an effective level of growth promotants in the animal's system throughout the finishing period. An initial, often lower-dose implant is administered at the beginning of the feeding period. As the pellets in this implant are absorbed and its effectiveness wanes, a second, typically higher-dose terminal implant is administered to maximize growth and feed efficiency in the final phase before harvest.[2]

Q3: When is the optimal time to administer a terminal **Revalor**® implant?

A3: Research suggests that the optimal window for administering a terminal implant, such as **Revalor**®-200, is between 85 and 105 days prior to harvest.[1] This timing has been shown to maximize carcass-adjusted average daily gain (ADG), feed efficiency (G:F), and hot carcass weight.[1] Studies have indicated that there is some flexibility in this window, with minimal performance differences observed when re-implanting 80 to 120 days before harvest.[1]

Q4: How do extended-release implants like **Revalor**®-XS compare to re-implantation strategies?

A4: Extended-release implants like **Revalor**®-XS are designed to mimic a re-implantation program with a single application.[7] They contain both uncoated pellets for immediate release and polymer-coated pellets that release the active ingredients approximately 70-80 days after implantation.[7] Studies have shown that feedlot and carcass performance can be relatively similar for cattle administered a single **Revalor**®-XS implant compared to a two-implant strategy.[8] Using **Revalor**®-XS as an initial implant followed by a terminal implant has also been shown to increase carcass weight and ribeye area.[9]

Q5: What impact does implant strategy have on carcass quality?

A5: While implants significantly improve growth rate and feed efficiency, aggressive implant strategies can potentially impact carcass quality, specifically marbling.[2][10] However, if cattle

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are fed to their appropriate physiological endpoint, the reduction in quality grade can be minimal.[3] Using a lower potency implant followed by a higher potency implant may help improve grading compared to a consistently high-potency strategy.[11]

Troubleshooting Guide

Issue: Implant site abscess or infection.

- Cause: This is often due to improper sanitation during the implantation process. The ear of the animal must be clean and dry.[12]
- Solution:
  - Ensure the implanting site on the posterior aspect of the ear is thoroughly cleaned and disinfected prior to needle insertion.[13]
  - Use a sharp, clean needle for each animal, or disinfect the needle between animals.[14]
  - Store implant cartridges in a clean, dry environment to prevent contamination.[12]

Issue: Missing or lost implants.

- Cause: Improper placement of the implant can lead to it being expelled from the ear.
- Solution:
  - The implant should be placed subcutaneously, between the skin and the cartilage, in the middle third of the ear.[13]
  - Ensure the full needle is inserted before depressing the plunger to deposit the pellets in a straight line.
  - After implantation, gently palpate the ear to confirm the implant is in place.

Issue: Reduced than expected performance (ADG, F:G).

- Cause: The timing of the re-implant may not be optimal for the length of the feeding period, or the implant's effective period may have lapsed.

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- Solution:
  - Review the feeding duration and implant records. For longer feeding periods (>130 days), a re-implantation strategy or an extended-release implant is generally recommended.[3]
  - For terminal implants, ensure they are administered within the optimal 80-120 day window before harvest.[1]
  - The effectiveness of a single **Revalor**-S implant, for instance, shows a decline in daily gain response after 70-105 days.[3]

Issue: Increased bulling behavior or other side effects.

- Cause: These are known behavioral side effects of hormonal growth promotants.
- Solution: While difficult to eliminate completely, ensuring proper implant dosage and avoiding overly aggressive implant protocols may help manage these behaviors. Monitor animals closely after implantation.

Data Presentation

Table 1: Effect of **Revalor**®-S Re-implantation Timing on Steer Performance (Compared to Non-Implanted Steers)

Time Period (Days)	Single Revalor®-S Daily Gain Response	Revalor®-S with Re-implant on Day 70 Daily Gain Response
0-35	+28%	+28%
35-70	+23%	+23%
70-105	+17%	+30%
105-135	+10%	+32%

Source: Adapted from **Revalor**® technical bulletin data.[3]

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Table 2: Optimizing Terminal Re-implantation Timing with **Revalor**®-200 in Steers Fed for 180 Days

Days on Terminal Implant (DOT)	Carcass-Adjusted Final BW (kg)	Carcass-Adjusted ADG (kg/day)	Carcass-Adjusted G:F	Hot Carcass Weight (kg)
40	Least	-	-	-
80	-	Maximized at 87 DOT	Maximized at 87 DOT	-
100	Greatest	Maximized at 99 DOT	-	Optimized at 104 DOT
120	Not different from 100 DOT	-	-	-
160	-	-	-	-

Source: Data synthesized from a study on reimplant timing.[1] Note: Dashes indicate data points not highlighted as significantly different in the source.

Experimental Protocols

Protocol 1: Evaluation of Optimal Re-implant Timing

- Objective: To determine the optimal time to administer a terminal implant following an initial implant.
- Animals: Crossbred steers (n=800), with an initial body weight of approximately 330 kg.[1]
- Design: Generalized randomized block design. Steers are randomly assigned to pens, and pens are randomly assigned to one of five treatment groups.
- Treatments:
  - Initial Implant: All steers receive an initial implant of **Revalor**®-IS (80 mg TBA + 16 mg E2) on day 1.[1]

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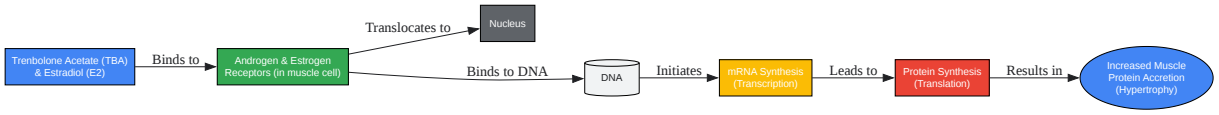
- Terminal Implant: Steers receive a terminal implant of **Revalor**®-200 (200 mg TBA + 20 mg E2) at one of the following time points: 160, 120, 100, 80, or 40 days on terminal (DOT) implant before the end of the 180-day feeding period.[1]

- Data Collection:
  - Individual animal weights are recorded at the start and end of the trial.
  - Pen-level feed intake is recorded daily.
  - At the conclusion of the 180-day feeding period, cattle are harvested, and carcass data is collected, including hot carcass weight, back fat, and marbling score.[1]
- Analysis: Performance data (ADG, G:F) and carcass characteristics are analyzed using appropriate statistical models to determine the effects of the different re-implantation timings.

Visualizations



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Caption: Simplified signaling pathway for muscle growth promotion by **Revalor**® components.

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Caption: Experimental workflow for evaluating optimal re-implantation timing.

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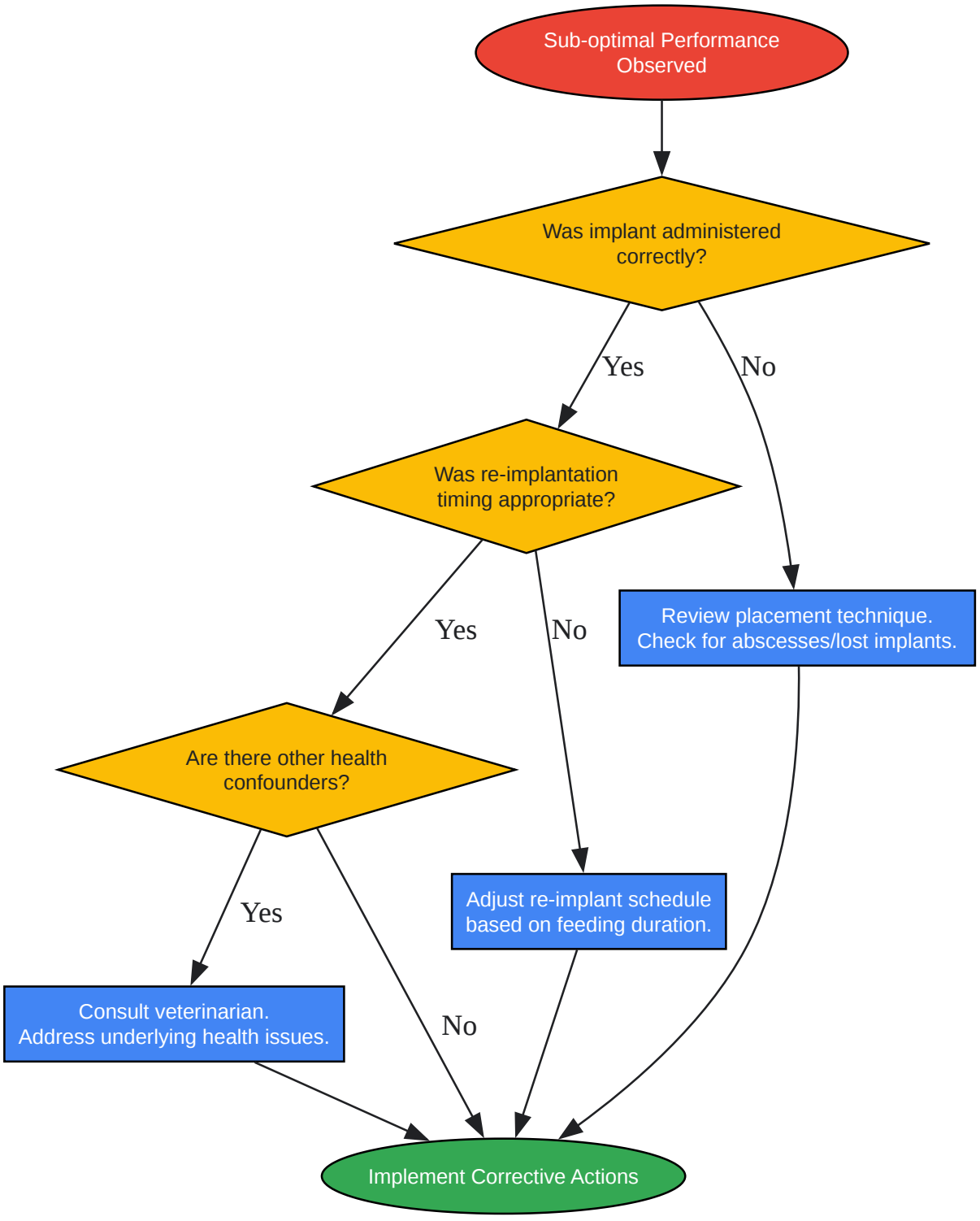

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Caption: Troubleshooting logic for addressing sub-optimal implant performance.

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